Comprehensive Analytical Characterization of N-Benzyl-N-hydroxynonanamide: A Multi-technique Approach

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Compound of Interest

Compound Name:	*N-Benzyl-N-hydroxynonanamide*
CAS No.:	*85407-82-5*
Cat. No.:	*B14416677*

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Abstract

N-Benzyl-N-hydroxynonanamide is a hydroxamic acid derivative of interest in pharmaceutical and chemical research, valued for its potential as an enzyme inhibitor and a versatile synthetic intermediate.[1] The unambiguous characterization of this molecule is critical for quality control, stability studies, and regulatory compliance. This application note provides a comprehensive guide to the analytical methods required for the structural elucidation and purity assessment of **N-Benzyl-N-hydroxynonanamide**, integrating chromatographic, spectroscopic, and thermal analysis techniques. The protocols detailed herein are designed to be self-validating and are grounded in established analytical principles.

Introduction: The Analytical Imperative

N-Benzyl-N-hydroxynonanamide (MW: 263.37 g/mol , Formula: $C_{16}H_{25}NO_2$) belongs to a class of compounds containing a hydroxamic acid moiety, a functional group known for its ability to chelate metal ions and its role in various biological activities.[1] Its structure combines a flexible nonanamide chain with a rigid N-benzyl group, presenting unique analytical

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challenges. Rigorous characterization is paramount to confirm its chemical identity, quantify its purity, identify potential impurities, and understand its stability profile. This guide presents an integrated workflow employing a suite of orthogonal analytical techniques to provide a complete characterization profile.

Physicochemical Properties

A foundational understanding of the molecule's properties informs the selection of appropriate analytical techniques.

Property	Value	Source
CAS Number	85407-82-5	Benchchem[1]
Molecular Formula	$C_{16}H_{25}NO_2$	Benchchem[1]
Molecular Weight	263.37 g/mol	Benchchem[1]
IUPAC Name	N-benzyl-N-hydroxynonanamide	Benchchem[1]

Integrated Analytical Workflow

A comprehensive analysis of **N-Benzyl-N-hydroxynonanamide** relies on the strategic combination of multiple analytical techniques. Each method provides a unique piece of information, and together they form a complete picture of the molecule's identity, purity, and stability. The typical workflow begins with a separation technique to assess purity, followed by spectroscopic methods for structural confirmation.

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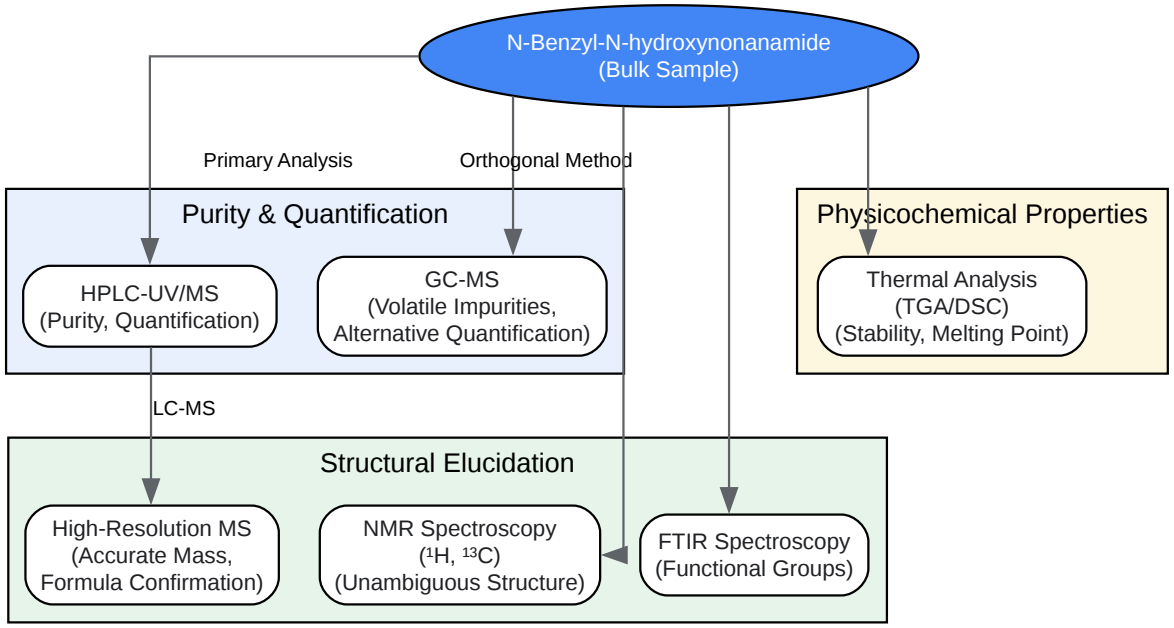

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Caption: Integrated workflow for the characterization of **N-Benzyl-N-hydroxynonanamide**.

Chromatographic Methods for Purity and Quantification

Chromatographic techniques are essential for separating the target compound from impurities and for accurate quantification.

High-Performance Liquid Chromatography (HPLC-UV/MS)

Reverse-phase HPLC (RP-HPLC) is the primary method for assessing the purity of **N-Benzyl-N-hydroxynonanamide** due to its non-polar character. Coupling with Mass Spectrometry (MS) provides peak confirmation and impurity identification.

Causality Behind Method Choices:

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- Column: A C18 column is selected for its hydrophobic stationary phase, which effectively retains the non-polar analyte.
- Mobile Phase: An acetonitrile/water gradient is used to elute the compound and any impurities with varying polarities.
- Modifier: Formic acid is added to the mobile phase to protonate the analyte, leading to sharper peaks and improved ionization for MS detection.[2]
- Sample Preparation: Accurately weigh and dissolve the sample in a 50:50 mixture of acetonitrile and water to a final concentration of approximately 1 mg/mL. Filter through a 0.45 µm syringe filter.
- Instrumentation: Utilize an HPLC system equipped with a UV detector and coupled to a Time-of-Flight (TOF) or Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source.
- HPLC Parameters:

Parameter	Recommended Setting
Column	C18, 50 x 4.6 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 40% B, ramp to 95% B over 10 min, hold for 2 min, return to 40% B
Flow Rate	0.8 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
UV Detection	220 nm and 254 nm

- MS Parameters (ESI Positive Mode):

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Parameter	Recommended Setting
Ion Source	Dual AJS ESI (Positive Ion Scan)
Scan Range	m/z 100 - 1000
Drying Gas Temp	325 °C
Drying Gas Flow	8 L/min
Nebulizer Pressure	35 psig

- System Suitability: Before analysis, perform replicate injections of a standard solution. The system is deemed suitable if the relative standard deviation (RSD) for peak area is <2.0%, the theoretical plates are >2000, and the tailing factor is between 0.8 and 1.5.

- Data Analysis: Determine purity by area percent calculation. Identify impurities by comparing their mass spectra to known related substances or by fragmentation analysis. Method validation should be performed according to ICH Q2(R1) guidelines, assessing linearity, accuracy, precision, LOD, and LOQ.[3]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for analyzing volatile and thermally stable compounds. Due to the presence of the polar N-hydroxy group, derivatization may be necessary to improve the chromatographic performance of **N-Benzyl-N-hydroxynonanamide**.[4]

- Derivatization (Silylation): To a vial containing ~1 mg of the sample, add 100 µL of pyridine and 100 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS. Cap the vial and heat at 70 °C for 30 minutes.

- Instrumentation: Use a GC system with a capillary column coupled to a Mass Spectrometer (Electron Ionization source).

- GC-MS Parameters:

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Parameter	Recommended Setting
Column	HP-5MS (or equivalent), 30 m x 0.25 mm, 0.25 µm film
Carrier Gas	Helium, constant flow at 1.2 mL/min
Injector Temp	280 °C
Injection Mode	Split (50:1)
Oven Program	150 °C hold for 1 min, ramp at 15 °C/min to 300 °C, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Energy	70 eV
Scan Range	m/z 40 - 550

- Data Analysis: Identify the derivatized analyte and any impurities by comparing their mass spectra with a reference library (e.g., NIST). The fragmentation pattern can provide structural information. For instance, a prominent ion at m/z 91 (tropylium ion) is characteristic of a benzyl group.[5]

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques provide definitive information about the molecular structure and functional groups present.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for unambiguous structural determination.[1][6] Both ^{1}H and ^{13}C NMR are required for a full assignment.

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) or DMSO-d_6. Add a small amount of tetramethylsilane (TMS) as an internal standard.

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- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.[7]
- Data Acquisition: Acquire standard ^{1}H, ^{13}C, and, if necessary, 2D correlation spectra (e.g., COSY, HSQC) to confirm assignments.
- Expected Chemical Shifts (Predicted):

Assignment	^{1}H δ (ppm)	^{13}C δ (ppm)
Benzyl-CH_2	~4.6	~50
Benzyl-Ar-H	7.2-7.4	127-138
C=O	-	~172
N-OH	Broad singlet, ~9.0	-
α-CH_2 (to C=O)	~2.2 (triplet)	~35
Alkyl Chain CH_2	1.2-1.6 (multiplets)	22-32
Terminal CH_3	~0.9 (triplet)	~14

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the key functional groups within the molecule.

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use an FTIR spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect the spectrum over a range of 4000-650 cm^{-1} with a resolution of 4 cm^{-1}.
- Expected Absorption Bands:

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Functional Group	Wavenumber (cm^{-1})
O-H Stretch (Hydroxyl)	3100-3300 (broad)
C-H Stretch (Aromatic)	3000-3100
C-H Stretch (Aliphatic)	2850-2960
C=O Stretch (Amide)	1630-1680
C=C Stretch (Aromatic)	1450-1600
C-N Stretch	1200-1350[6]

Thermal Analysis

Thermal analysis provides crucial information on the material's stability, melting point, and decomposition profile.

- Sample Preparation: Accurately weigh 5-10 mg of the sample into an aluminum TGA pan.
- Instrumentation: Use a TGA instrument.
- Data Acquisition: Heat the sample from room temperature to 600 °C at a constant rate of 10 °C/min under a nitrogen atmosphere.
- Data Analysis: The onset temperature of mass loss indicates the beginning of thermal decomposition. This data is vital for determining appropriate storage and handling conditions.

Conclusion

The analytical characterization of **N-Benzyl-N-hydroxynonanamide** requires a multi-faceted approach. By combining the separation power of chromatography with the detailed structural insights from spectroscopy and the stability information from thermal analysis, a complete and reliable profile of the molecule can be established. The protocols outlined in this note provide a robust framework for researchers and drug development professionals to ensure the quality and integrity of their materials.

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